Technical Guide: Synthesis of 3-Iodo-1-methyl-1H-indazol-4-ol

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Compound of Interest

Compound Name:	*3-Iodo-1-methyl-1H-indazol-4-ol*
CAS No.:	*1823931-40-3*
Cat. No.:	*B11850530*

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Executive Summary

The compound **3-Iodo-1-methyl-1H-indazol-4-ol** represents a high-value scaffold in fragment-based drug discovery (FBDD), particularly for kinase inhibitors and GPCR ligands. Its structural utility lies in the orthogonal reactivity of its three functional handles:

- C3-Iodide: A prime site for Suzuki-Miyaura or Sonogashira couplings.
- C4-Hydroxyl: A nucleophilic handle for etherification or carbamate formation.
- N1-Methyl: A blocking group that defines the prototropic tautomer and solubility profile.

This guide details a robust, three-step synthetic route designed for reproducibility and scale. Unlike generic protocols, this workflow prioritizes regiochemical integrity (N1 vs. N2 selectivity) and functional group compatibility.

Retrosynthetic Analysis

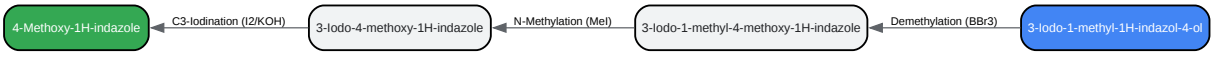
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To synthesize the target efficiently, we employ a "Late-Stage Unmasking" strategy. Direct iodination or methylation of a free phenol (4-OH) risks O-alkylation or oxidation byproducts. Therefore, we utilize 4-methoxy-1H-indazole as the robust starting material, delaying the hydroxyl generation until the final step.

Strategic Disconnects:

- C4-OH Unmasking: Cleavage of a methyl ether using boron tribromide (

).
- N-Methylation: Nucleophilic substitution, requiring separation of the thermodynamic (N1) and kinetic (N2) isomers.
- C3-Functionalization: Electrophilic aromatic substitution (iodination) on the electron-rich heteroaromatic core.



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Figure 1: Retrosynthetic logic prioritizing functional group protection and regiocontrol.

Detailed Synthetic Protocol

Phase 1: C3-Iodination of the Indazole Core

The first critical step is installing the iodine atom. We utilize base-mediated iodination, which is superior to NIS (N-iodosuccinimide) for cost and atom economy on larger scales.

Reaction:

Protocol:

- Dissolution: Charge a round-bottom flask with 4-methoxy-1H-indazole (1.0 equiv) and dissolve in DMF (10 mL/g).

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- Reagent Addition: Add potassium hydroxide (KOH) pellets (3.0 equiv) followed by portion-wise addition of iodine (

) (1.2 equiv).

  - Expert Insight: Adding iodine slowly prevents the formation of poly-iodinated side products.

- Reaction: Stir at ambient temperature (25°C) for 2–4 hours. Monitor by TLC (EtOAc/Hexane) or LC-MS. The product typically precipitates or shows a distinct Rf shift.

- Workup: Quench the reaction by pouring into ice-water containing 10% sodium thiosulfate (

) to neutralize excess iodine.

- Isolation: Filter the resulting precipitate. Wash with water and dry under vacuum.

  - Yield Expectation: 85–95%.

Phase 2: Regioselective N-Methylation

This is the most sensitive step. Indazoles undergo tautomerism, leading to a mixture of N1- and N2-alkylated products.[1][2] While N1 is thermodynamically favored, N2 is often kinetically accessible.[2]

Reaction:

Protocol:

- Setup: Suspend the Phase 1 product (1.0 equiv) and anhydrous

  (2.0 equiv) in DMF or Acetone.

- Alkylation: Cool to 0°C. Add Methyl Iodide (MeI) (1.1 equiv) dropwise.

  - Causality: Cooling suppresses the kinetic N2 pathway, improving the N1:N2 ratio.

- Progression: Allow to warm to room temperature and stir for 12 hours.

- Purification (Critical):

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- Evaporate solvent. Partition between EtOAc and water.[3]
- Chromatography: The N1 and N2 isomers must be separated. The N1 isomer is generally less polar (higher Rf) than the N2 isomer on silica gel.
- Eluent: Gradient of Hexanes:EtOAc (start 90:10, move to 70:30).

- Validation: Isolate the major spot (N1).
  - Yield Expectation: 60–75% (isolated N1 isomer).

Phase 3: O-Demethylation (The Reveal)

The final step unmasks the phenol.

is the reagent of choice for aryl methyl ethers, but it requires strict anhydrous conditions.

Reaction:

Protocol:

- Preparation: Dissolve the N1-methylated intermediate in anhydrous Dichloromethane (DCM) under Nitrogen/Argon atmosphere.
- Addition: Cool to -78°C (dry ice/acetone bath). Add Boron Tribromide (

) (1.0 M in DCM, 3.0 equiv) dropwise over 20 minutes.
  - Safety:

    reacts violently with moisture. Use a venting needle to manage pressure.
- Cleavage: Stir at -78°C for 1 hour, then slowly warm to 0°C. Monitor by LC-MS (disappearance of M+14 peak).
- Quench:Extremely Careful addition of MeOH or ice-water at 0°C. This is exothermic.
- Isolation: Extract with DCM or EtOAc (the phenol may be amphoteric; adjust pH to ~6-7 if recovery is low). Dry over

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and concentrate.

- Final Purification: Recrystallization from EtOH/Water or flash chromatography.

Analytical Validation & Data

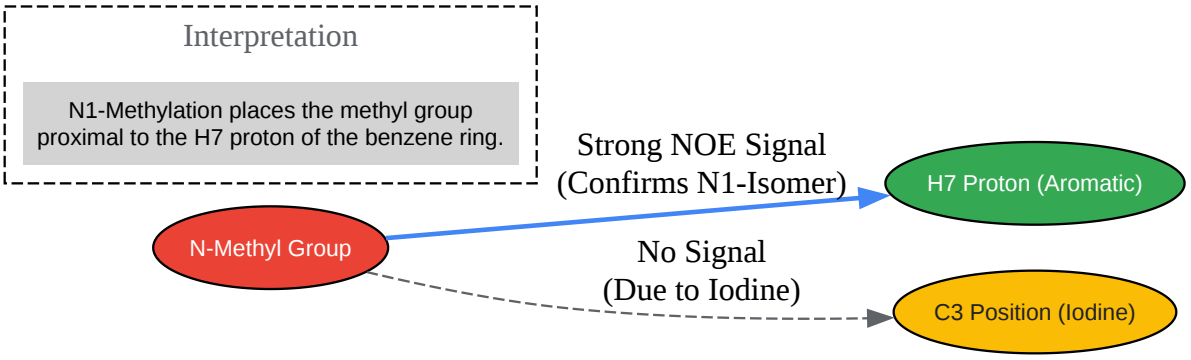
To ensure the integrity of the synthesized material, compare your data against these expected parameters.

Parameter	Method	Expected Result / Characteristic Signal
Purity	HPLC (UV 254nm)	>98% Area
Identity	1H-NMR (DMSO-d6)	N-Me: Singlet ~4.0 ppm (3H)Phenol: Broad singlet ~10.0 ppm (1H, exch.)Aromatic: Distinct splitting pattern for H5, H6, H7.
Regiochemistry	NOESY NMR	Critical Check: Cross-peak between N-Me protons and H7 proton confirms N1 substitution. N2-Me would show NOE with H3 (blocked by Iodine) or no strong aromatic NOE.
Mass Spec	LC-MS (ESI+)	[M+H]+ corresponds to calculated mass (approx. 275 m/z). Distinct Iodine isotope pattern absent (monoisotopic), but mass defect is characteristic.

Regioselectivity Visualization

The following diagram illustrates the NOE (Nuclear Overhauser Effect) interactions used to confirm the N1 vs. N2 isomer, a common point of failure in indazole synthesis.

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Figure 2: NOESY correlation strategy for structural verification.

Troubleshooting & Optimization

- Low N1 Selectivity: If N1/N2 ratio is poor (< 3:1), switch solvent to THF and use NaH as the base. The coordination of sodium to the C4-methoxy oxygen (if proximal) or general solvent effects can shift the equilibrium.
- Incomplete Demethylation: If

  stalls, consider using

  /Ethanethiol or Pyridine Hydrochloride at high temperature (180°C), though the latter is harsh on iodides.
- Iodine Instability: Store the final product protected from light. C-I bonds can be photolabile.

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